

A Comparative Analysis of Common Phthalate Esters for Research Applications

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Compound of Interest		
Compound Name:	Ethylene phthalate	
Cat. No.:	B13747183	Get Quote

A Note on "Ethylene Phthalate": The term "ethylene phthalate" is not a standard chemical name for a common phthalate ester plasticizer. It may be a misnomer for polyethylene terephthalate (PET), a polyester polymer that, while containing a phthalate moiety in its backbone, is chemically distinct from phthalate ester plasticizers.[1][2] Alternatively, it can refer to the compound 3,4-Dihydro-2,5-benzodioxocine-1,6-dione (CAS 4196-98-9), which is not a widely used plasticizer.[3][4] Given the context of comparing alternatives for research and development, this guide will focus on a comparative analysis of well-established and commonly studied phthalate esters: Diethyl Phthalate (DEP), Dibutyl Phthalate (DBP), and Di(2-ethylhexyl) Phthalate (DEHP).

Phthalate esters are primarily used as plasticizers to increase the flexibility, durability, and transparency of plastics, particularly polyvinyl chloride (PVC).[1] However, because they are not chemically bound to the polymer matrix, they can leach out into the environment, leading to widespread human exposure.[5] This has prompted extensive research into their toxicological profiles, particularly concerning their endocrine-disrupting properties. This guide provides a comparative overview of key data for researchers, scientists, and drug development professionals.

Quantitative Data Presentation

The following tables summarize key physicochemical and toxicological data for DEP, DBP, and DEHP to facilitate a direct comparison.

Table 1: Physicochemical Properties of Selected Phthalate Esters



Property	Diethyl Phthalate (DEP)	Dibutyl Phthalate (DBP)	Di(2-ethylhexyl) Phthalate (DEHP)
CAS Number	84-66-2	84-74-2	117-81-7
Molecular Formula	C12H14O4	C16H22O4	C24H38O4
Molecular Weight (g/mol)	222.24	278.34	390.56
Appearance	Colorless, oily liquid	Colorless to faint yellow, oily liquid	Colorless, oily liquid
Boiling Point (°C)	295	340	384
Water Solubility	Low	Slightly soluble	Insoluble
Log K _o w (Octanol- Water Partition Coefficient)	2.47	4.45	7.6

Sources:[6][7][8][9]

Table 2: Comparative Toxicological Data



Toxicological Endpoint	Diethyl Phthalate (DEP)	Dibutyl Phthalate (DBP)	Di(2-ethylhexyl) Phthalate (DEHP)
Acute Oral LD₅₀ (rat, mg/kg)	8,600 - 31,000	8,000 - 15,000	~25,000 - 30,000
Primary Target Organs	Liver, Kidney[5][10]	Liver, Kidney, Testes[7][11]	Liver, Testes, Reproductive Tract[12][13]
Reproductive Toxicity	Altered gestation length, reduced sperm quality at high doses. [5][10]	Testicular atrophy, decreased sperm production, developmental defects.[11][12]	Testicular toxicity, reproductive tract malformations.[12][14]
Developmental Toxicity NOAEL (rat, mg/kg/day)	197-267	100	44
Carcinogenicity Classification	Not classifiable	Not classifiable (EPA Group D)[11]	Reasonably anticipated to be a human carcinogen (NTP); Probable human carcinogen (IARC Group 2B)[9]
Endocrine Disruption	Weak anti-androgenic activity in some assays.[6]	Anti-androgenic; weakly estrogenic.[7]	Anti-androgenic; potential PPARα agonist.[12][14][15]

NOAEL: No-Observed-Adverse-Effect Level. Sources:[5][7][9][11][12]

Signaling Pathways and Experimental Workflows Phthalate Endocrine Disruption Pathway

Certain phthalates, notably DBP and DEHP, and their metabolites can act as anti-androgens. They can interfere with male reproductive development by disrupting the androgen signaling

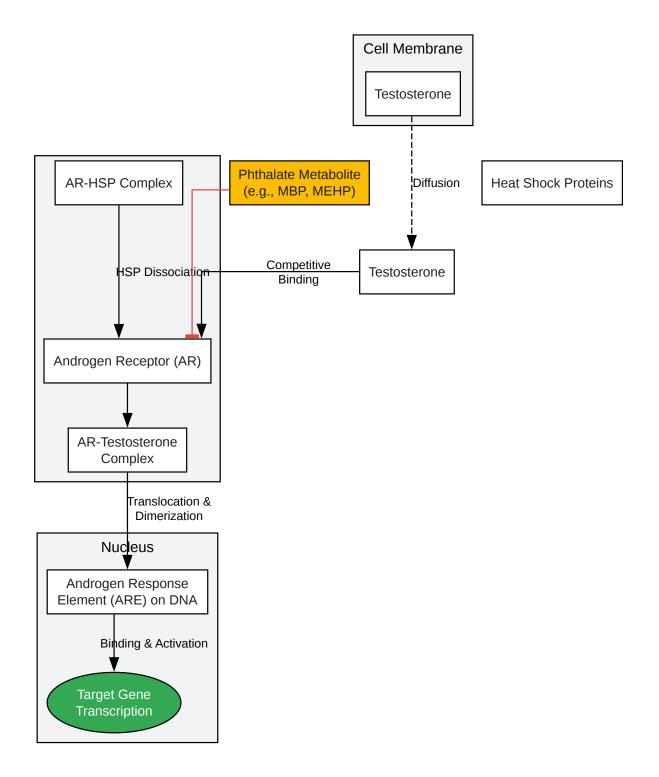




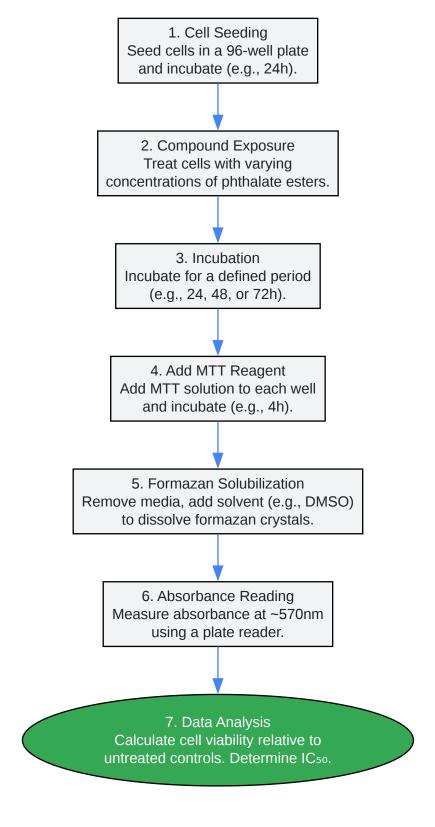


pathway, primarily by inhibiting androgen biosynthesis or by competing with natural androgens for binding to the androgen receptor (AR).[12]









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